

# CFI-400945 solubility and stock solution preparation in DMSO

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## Compound of Interest

Compound Name: CFI-400936

Cat. No.: B15608704

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## Application Notes and Protocols for CFI-400945

For Researchers, Scientists, and Drug Development Professionals

### Introduction

CFI-400945 is a potent and selective, orally bioavailable, ATP-competitive inhibitor of Polo-like kinase 4 (PLK4).[1][2][3] PLK4 is a serine/threonine kinase that plays a critical role in centriole duplication during the cell cycle.[1][4] Inhibition of PLK4 by CFI-400945 disrupts centriole duplication, leading to mitotic defects, genomic instability, and ultimately, cell death in cancer cells.[3][5] These characteristics make CFI-400945 a valuable tool for cancer research and a potential therapeutic agent.[5][6] This document provides detailed application notes and protocols for the solubilization and preparation of stock solutions of CFI-400945 in DMSO.

### Chemical and Physical Properties

A summary of the key chemical and physical properties of CFI-400945 is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>33</sub> H <sub>34</sub> N <sub>4</sub> O <sub>3</sub>	[1]
Molecular Weight	534.7 g/mol	[1]
CAS Number	1338806-73-7	[1]
Appearance	Crystalline solid	[1]
Purity	>99.5%	[7]
Storage (Solid)	-20°C	[1]

## Solubility Data

CFI-400945 exhibits high solubility in dimethyl sulfoxide (DMSO) and ethanol, while being insoluble in water. It is crucial to use fresh, anhydrous DMSO for preparing solutions, as the presence of moisture can reduce the solubility of the compound.[2]

Solvent	Solubility	Molar Concentration (approx.)	Reference
DMSO	≥109.8 mg/mL	~205.3 mM	[1]
DMSO	100 mg/mL	187.03 mM	[2]
Ethanol	≥93 mg/mL	~173.9 mM	[1]
Water	Insoluble	-	[1][2]

## Experimental Protocols

### Preparation of a 10 mM CFI-400945 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CFI-400945 in DMSO, a common starting concentration for in vitro cell-based assays.

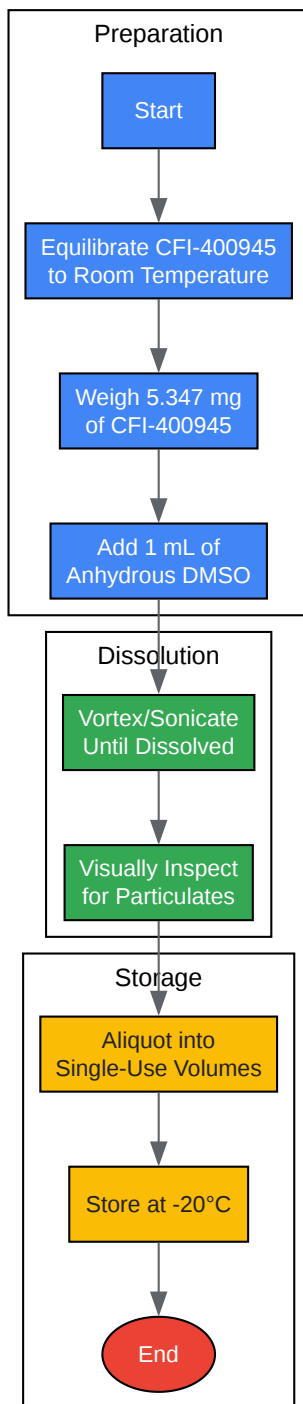
Materials:

- CFI-400945 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

Protocol:

- Equilibrate CFI-400945: Allow the vial of solid CFI-400945 to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh CFI-400945: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of CFI-400945. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.347 mg of CFI-400945.
- Add DMSO: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the CFI-400945. To prepare a 10 mM solution with 5.347 mg of CFI-400945, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (up to 37°C) or sonication can be used to aid dissolution if necessary.<sup>[2]</sup> Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C. While some studies suggest compound stability in DMSO for extended periods, it is recommended to use the solution as soon as possible, as long-term storage is not advised.<sup>[1]</sup>

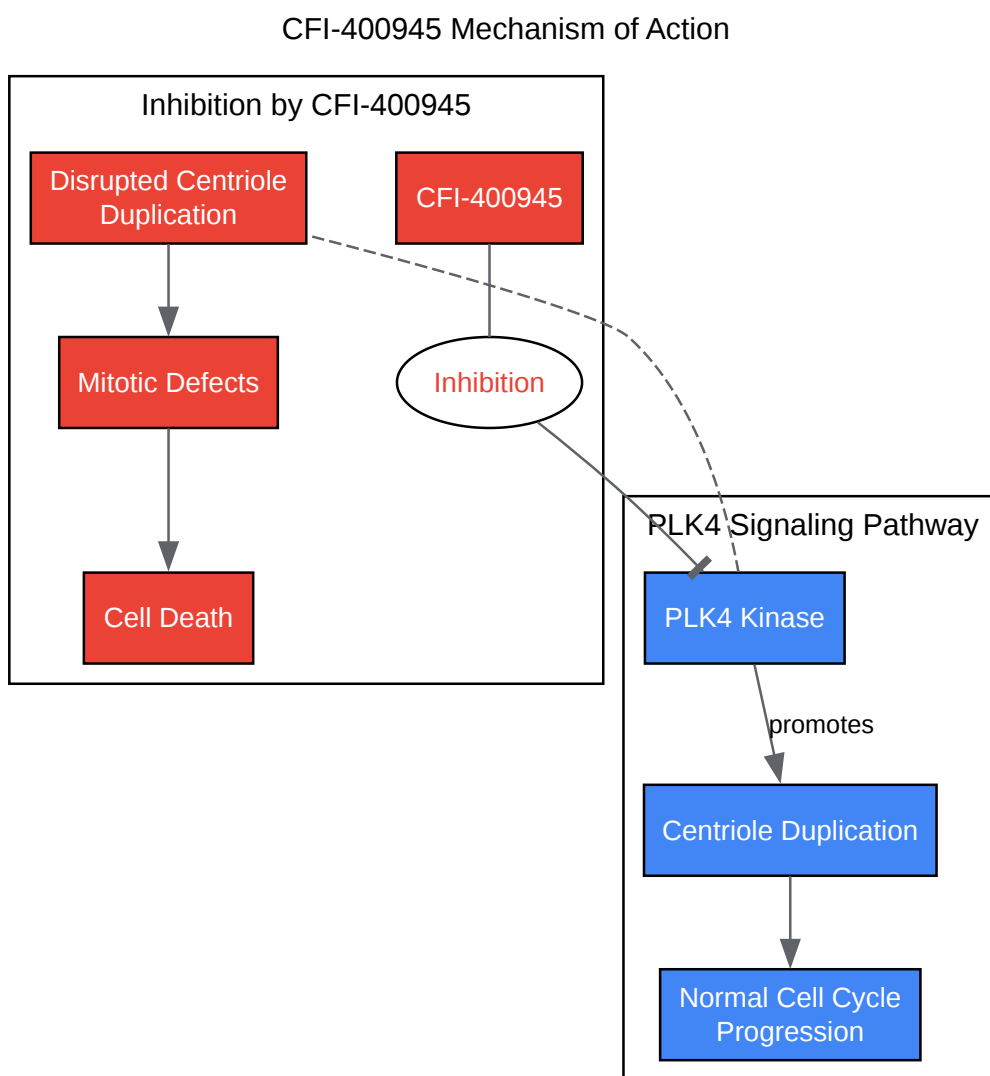
## Workflow for 10 mM CFI-400945 Stock Solution Preparation

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Caption: Workflow for preparing a 10 mM CFI-400945 stock solution in DMSO.

## Signaling Pathway

CFI-400945 exerts its biological effects by targeting the PLK4 signaling pathway, which is central to the regulation of centriole duplication. The diagram below illustrates the mechanism of action of CFI-400945.



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Caption: CFI-400945 inhibits PLK4, disrupting centriole duplication and leading to cell death.

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